

Comprehensive Spectroscopic Profile: 3,5-Dichloroaniline

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Compound of Interest

Compound Name: 3,5-Dichloro-N-methylaniline
hydrochloride

CAS No.: 1197239-04-5

Cat. No.: B598031

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Technical Guide for Researchers and Analytical Scientists

Executive Summary & Chemical Identity

3,5-Dichloroaniline (3,5-DCA) is a critical aromatic amine intermediate used extensively in the synthesis of agrochemicals (e.g., vinclozolin, iprodione) and pharmaceuticals.^{[1][2][3][4]} It also serves as a primary environmental metabolite for dicarboximide fungicides.^{[1][4]} Accurate spectroscopic identification of 3,5-DCA is essential for purity assessment in synthesis and residue analysis in environmental toxicology.^[4]

This guide provides a definitive reference for the spectroscopic characterization of 3,5-DCA, synthesizing Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data.

Chemical Identifiers

Parameter	Value
IUPAC Name	3,5-Dichloroaniline
CAS Number	626-43-7
Molecular Formula	C ₆ H ₅ Cl ₂ N
Molecular Weight	162.02 g/mol
Appearance	White to light beige crystalline solid
Melting Point	51–53 °C
Solubility	Soluble in ethanol, CDCl ₃ , DMSO; Insoluble in water

Experimental Protocols (Sample Preparation)

To ensure data reproducibility, the following preparation protocols are recommended for standard analytical workflows.

Nuclear Magnetic Resonance (NMR)

- Solvent: Deuterated Chloroform (CDCl₃) is the standard solvent.^[4] Dimethyl Sulfoxide-d₆ (DMSO-d₆) may be used if exchangeable protons (NH₂) need to be observed more clearly, though chemical shifts will vary slightly.^[4]
- Concentration: Dissolve ~10–15 mg of 3,5-DCA in 0.6 mL of solvent.
- Filtration: Filter through a glass wool plug if undissolved particulates remain.^[4]
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.^{[4][5][6]}

Infrared Spectroscopy (IR)

- Method A (Solid State): Prepare a KBr pellet.^[4] Grind 1–2 mg of 3,5-DCA with ~100 mg of dry KBr. Press into a transparent disc.
- Method B (Solution): Dissolve in CCl₄ or CHCl₃ and use a liquid cell (less common for solid amines).

- Method C (ATR): Direct analysis of the solid crystal on a Diamond/ZnSe ATR crystal.[\[4\]](#)

Mass Spectrometry (GC-MS)

- Inlet: Split injection (ratio 20:1 or 50:1).
- Column: Non-polar capillary column (e.g., DB-5ms, HP-5), 30m x 0.25mm.
- Temperature Program: Start at 60°C (hold 1 min), ramp 20°C/min to 280°C.
- Ionization: Electron Impact (EI) at 70 eV.[\[4\]](#)

Mass Spectrometry Analysis

The mass spectrum of 3,5-DCA is dominated by the characteristic isotope pattern of the two chlorine atoms. This is the most diagnostic feature for confirmation.

Isotope Pattern (Chlorine Signature)

Chlorine exists naturally as ^{35}Cl (~75%) and ^{37}Cl (~25%). For a molecule with two chlorine atoms (

), the molecular ion cluster follows a mathematical expansion of

, resulting in a 9:6:1 intensity ratio.

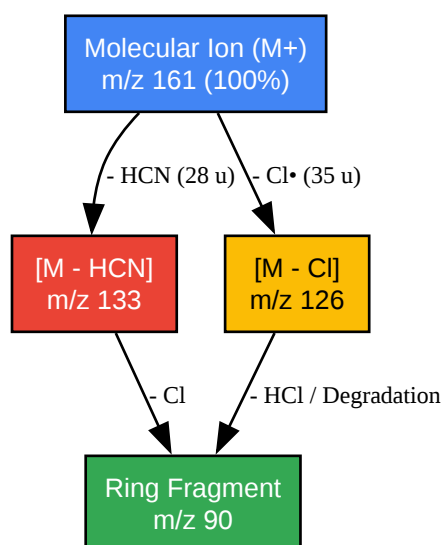
- m/z 161 (M^+): Contains two ^{35}Cl atoms.[\[4\]](#)[\[7\]](#)[\[8\]](#) (Base Peak, 100%)
- m/z 163 ($M+2$): Contains one ^{35}Cl and one ^{37}Cl . (~64% relative abundance)
- m/z 165 ($M+4$): Contains two ^{37}Cl atoms.[\[4\]](#)[\[9\]](#) (~10% relative abundance)[\[10\]](#)

Fragmentation Pathway

The fragmentation of 3,5-DCA under Electron Impact (EI) involves the sequential loss of neutral small molecules (HCN) and radical halogens.

m/z	Ion Identity	Interpretation
161		Molecular Ion (Base Peak)
133		Loss of Hydrogen Cyanide (common in anilines)
126		Loss of Chlorine radical
90		Dechlorination / Ring fragmentation
63		Ring degradation product

Fragmentation Visualization



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Figure 1: Primary fragmentation pathways of 3,5-dichloroaniline under 70 eV Electron Impact ionization.

Nuclear Magnetic Resonance (NMR) Analysis

The symmetry of 3,5-dichloroaniline (

point group effectively) greatly simplifies its NMR spectra. The molecule has a plane of symmetry passing through the Nitrogen, C-1, and C-4.[4]

¹H NMR (Proton) Data (CDCl₃, 400 MHz)

The aromatic region displays a characteristic pattern for 1,3,5-substituted benzenes.^[4]

Chemical Shift ()	Multiplicity	Integration	Assignment	Coupling ()
6.71 - 6.73 ppm	Triplet (t) / Broad Singlet	1H	H-4 (Para to NH ₂)	Hz
6.51 - 6.53 ppm	Doublet (d)	2H	H-2, H-6 (Ortho to NH ₂)	Hz
3.70 - 3.80 ppm	Broad Singlet (br s)	2H	-NH ₂	N/A (Exchangeable)

Structural Insight:

- H-2 and H-6 are chemically equivalent due to symmetry.^[4] They appear upfield (lower ppm) relative to benzene (7.26 ppm) due to the strong electron-donating shielding effect (+M) of the amino group, despite the electron-withdrawing inductive effect (-I) of the chlorines.
- H-4 is flanked by two chlorine atoms and is para to the amine.^[4] It is less shielded than H-2/6, appearing downfield.^[4]

¹³C NMR (Carbon) Data (CDCl₃)

Due to symmetry, only 4 unique carbon signals are observed.

Chemical Shift ()	Carbon Type	Assignment	Electronic Environment
~148.0 ppm	Quaternary (Cq)	C-1 (C-NH ₂)	Deshielded by N (electronegative)
~135.5 ppm	Quaternary (Cq)	C-3, C-5 (C-Cl)	Deshielded by Cl (electronegative)
~119.0 ppm	Methine (CH)	C-4	Ortho to two Cl atoms
~113.5 ppm	Methine (CH)	C-2, C-6	Ortho to NH ₂ (Shielded by resonance)

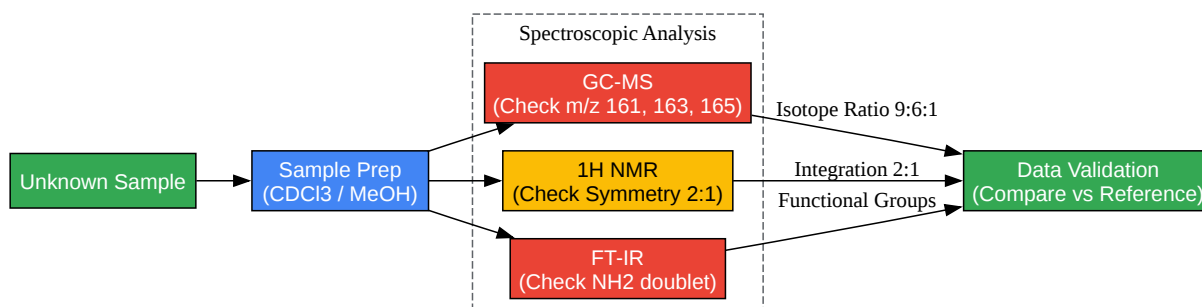
Infrared Spectroscopy (IR) Analysis

The IR spectrum validates the functional groups: the primary amine and the aromatic chloro-substitution pattern.[\[4\]](#)[\[9\]](#)

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Notes
3400 - 3500	Stretching (Sym/Asym)	N-H (Primary Amine)	Distinct doublet characteristic of -NH ₂
3000 - 3100	Stretching	C-H (Aromatic)	Weak bands above 3000 cm ⁻¹
1610 - 1630	Bending (Scissoring)	N-H	Amine deformation band
1580 - 1600	Stretching	C=C (Ring)	Aromatic skeletal vibrations
1260 - 1300	Stretching	C-N	Aromatic amine C-N bond
800 - 860	Bending (Out-of-plane)	C-H (1,3,5-subst.)	Diagnostic for meta-substitution
600 - 800	Stretching	C-Cl	Strong, broad bands

Analytical Workflow Summary

The following workflow illustrates the logical progression for identifying 3,5-DCA in an unknown sample or purity check.



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Figure 2: Integrated analytical workflow for the identification and validation of 3,5-dichloroaniline.

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